

In-depth Technical Guide: N-Pyrazinylcarbonylphenylalanine-d8

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Compound of Interest

Compound Name: N-Pyrazinylcarbonylphenylalanine-d8

Cat. No.: B12403048

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Audience: Researchers, scientists, and drug development professionals.

Core Scientific Data

Due to the specialized and likely novel nature of **N-Pyrazinylcarbonylphenylalanine-d8**, publicly accessible, detailed experimental data is limited. This guide synthesizes available information on the constituent components and provides a theoretical framework for its structure and potential characteristics. Further experimental validation is required to confirm the data presented herein.

The core structure combines N-Pyrazinylcarbonyl with a deuterated phenylalanine analog, Phenylalanine-d8.

Chemical Structure and Properties

N-Pyrazinylcarbonylphenylalanine-d8 is a derivative of the amino acid phenylalanine. The "-d8" designation indicates that eight hydrogen atoms on the phenylalanine molecule have been replaced by deuterium atoms. This isotopic labeling is a common technique in analytical chemistry and drug metabolism studies to trace the molecule's fate in biological systems.

The structure consists of a pyrazine ring attached via a carbonyl group to the nitrogen atom of the phenylalanine-d8 backbone.

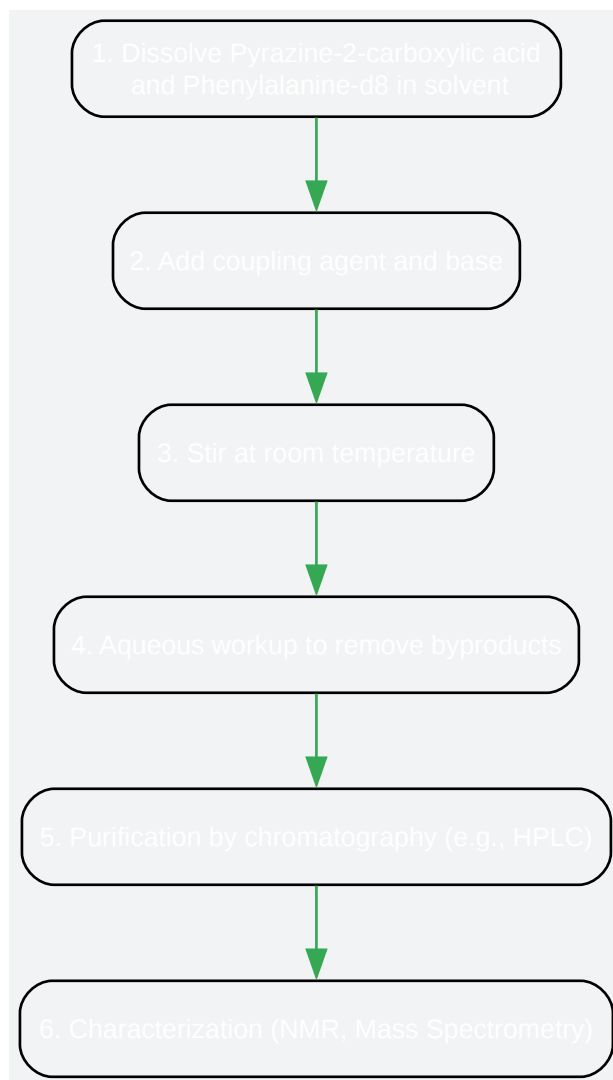
Table 1: Physicochemical Properties of Phenylalanine-d8

Property	Value	Source
Molecular Formula	C ₉ H ₃ D ₈ NO ₂	PubChem
Molecular Weight	173.24 g/mol	[1]
Exact Mass	173.129192561 Da	[1]
IUPAC Name	(2S)-2-amino-3-(perdeuteriophenyl)propanoic acid	PubChem

Note: The properties of the full **N-Pyrazinylcarbonylphenylalanine-d8** molecule would need to be determined experimentally.

Visualizing the Chemical Structure

The following diagram illustrates the theoretical chemical structure of **N-Pyrazinylcarbonylphenylalanine-d8**.



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References

- 1. Phenylalanine-d8 | C₉H₁₁NO₂ | CID 53731873 - PubChem [pubchem.ncbi.nlm.nih.gov]
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